

In Vitro Activity Spectrum of Xeruborbactam: A Technical Guide

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Compound of Interest

Compound Name: *Xeruborbactam Isoboxil*

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Introduction

Xeruborbactam (formerly QPX7728) is a novel, ultra-broad-spectrum, bicyclic boronate β -lactamase inhibitor currently in clinical development.[1][2][3] It exhibits potent inhibitory activity against a wide range of serine and metallo- β -lactamases, making it a promising agent to combat infections caused by multidrug-resistant Gram-negative bacteria.[1][2][4][5] This technical guide provides a comprehensive overview of the in vitro activity spectrum of xeruborbactam, its mechanism of action, and the experimental protocols used for its evaluation. An orally bioavailable prodrug, **xeruborbactam isoboxil**, is also under clinical evaluation.[3]

Intrinsic Antibacterial Activity

While primarily a β -lactamase inhibitor, xeruborbactam possesses modest direct antibacterial activity against some Gram-negative bacteria.[4] This intrinsic activity is attributed to its ability to bind to penicillin-binding proteins (PBPs), which are essential enzymes for bacterial cell wall synthesis.[6]

Table 1: Intrinsic In Vitro Activity of Xeruborbactam

Bacterial Species	Resistance Phenotype	MIC ₅₀ (µg/mL)	MIC ₉₀ (µg/mL)
Enterobacterales	Carbapenem-Resistant (CRE)	16	32
Acinetobacter baumannii	Carbapenem-Resistant	16	64
Pseudomonas aeruginosa	-	>64	>64
Staphylococcus aureus	Methicillin-Susceptible (MSSA)	8	8
Staphylococcus aureus	Methicillin-Resistant (MRSA)	>32	>32
Enterococcus faecalis	-	>32	>32
Streptococcus pneumoniae	-	32	>32

Data compiled from multiple sources.[\[4\]](#)

Potential of β -Lactam Antibiotics

The primary role of xeruborbactam is to restore the activity of β -lactam antibiotics against resistant bacteria. It achieves this by inhibiting a wide array of β -lactamases, including:

- Class A: KPC, CTX-M, SHV, TEM[\[2\]](#)
- Class C: PDC, P99[\[2\]](#)
- Class D: OXA-23, OXA-40, OXA-48[\[2\]](#)[\[4\]](#)
- Class B (Metallo- β -lactamases): NDM, VIM, IMP[\[1\]](#)[\[2\]](#)[\[7\]](#)

Xeruborbactam has been shown to significantly enhance the in vitro potency of various β -lactams, including meropenem, cefepime, ceftazidime, and aztreonam.[\[1\]](#)[\[7\]](#)[\[8\]](#)

Table 2: In Vitro Activity of Meropenem-Xeruborbactam against Carbapenem-Resistant Enterobacterales (CRE)

β -Lactamase Produced	Meropenem MIC ₉₀ (μ g/mL)	Meropenem-Xeruborbactam (8 μ g/mL) MIC ₉₀ (μ g/mL)
MBL-negative	>64	0.125
MBL-positive	>64	1

Data from a study comparing various β -lactam/ β -lactamase inhibitor combinations.[2]

Table 3: In Vitro Activity of Cefepime-Xeruborbactam against Metallo- β -Lactamase Producing *E. coli*

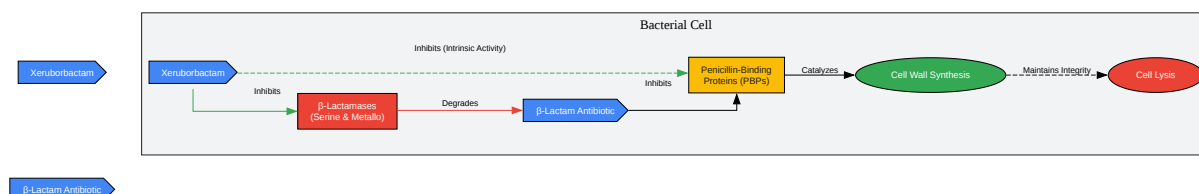
β -Lactamase	Cefepime MIC (μ g/mL)	Cefepime-Xeruborbactam (4 μ g/mL) MIC (μ g/mL)
NDM-1	128	0.5
VIM-1	64	0.25
IMP-1	32	1

Data adapted from studies on recombinant strains.[2][7]

Mechanism of Action

Xeruborbactam's mechanism of action is twofold: inhibition of β -lactamases and binding to penicillin-binding proteins (PBPs).[6] As a cyclic boronate, it forms a stable, covalent adduct with the active site serine of serine- β -lactamases and interacts with the zinc ions in the active site of metallo- β -lactamases, effectively inactivating these enzymes.[1][2][4] This prevents the degradation of co-administered β -lactam antibiotics, allowing them to reach their PBP targets.

Furthermore, xeruborbactam itself can bind to PBPs, leading to direct antibacterial effects and morphological changes in bacteria similar to those caused by β -lactam antibiotics like meropenem.[4][6] In *Acinetobacter baumannii*, the observed morphological changes suggest inhibition of multiple PBPs.[4][6]



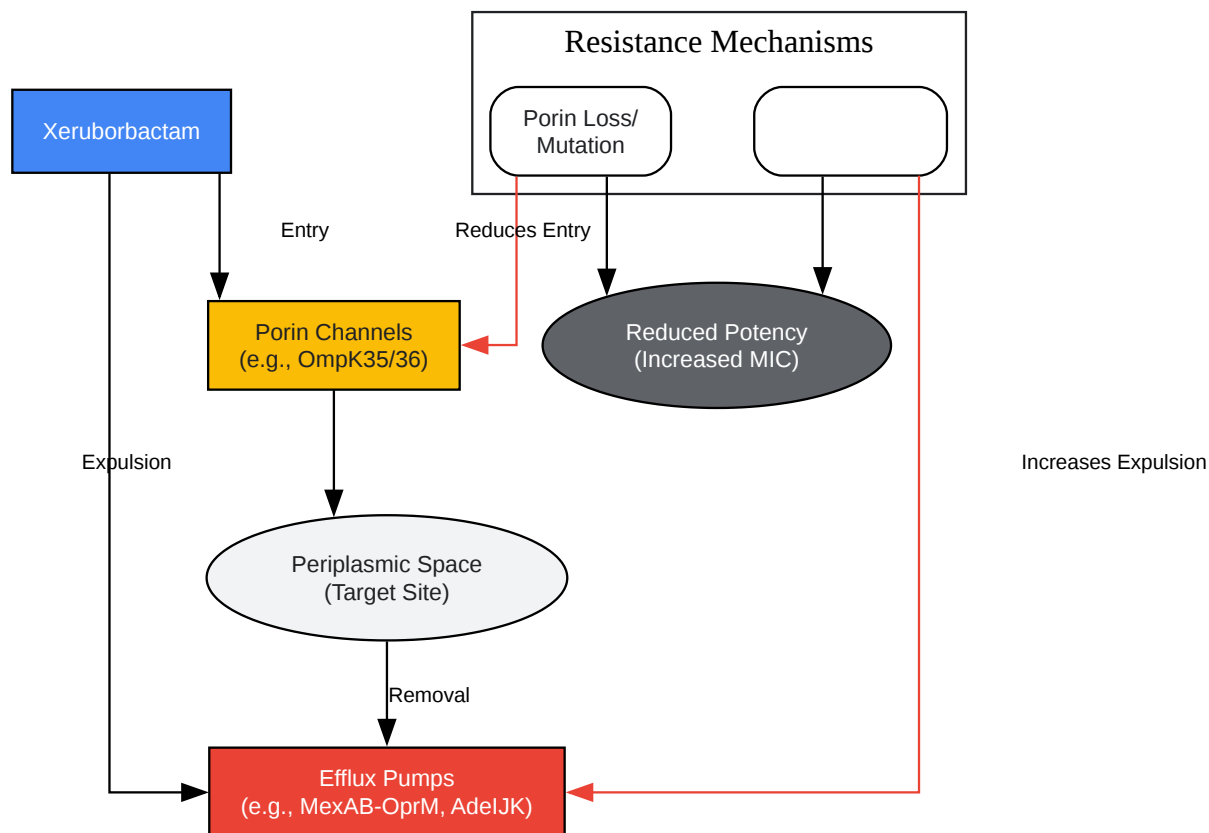
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Mechanism of Action of Xeruborbactam.

Factors Affecting In Vitro Activity

The potency of xeruborbactam can be influenced by intrinsic bacterial resistance mechanisms.

- **Efflux Pumps:** In *Acinetobacter baumannii* and *Pseudomonas aeruginosa*, the AdeIJK and MexAB-OprM efflux pumps, respectively, can reduce the intracellular concentration of xeruborbactam, leading to 4- to 16-fold increases in MIC values.^{[4][9]}
- **Porins:** In *Klebsiella pneumoniae*, the loss of OmpK35 and/or OmpK36 porins can result in a 2- to 4-fold increase in the xeruborbactam MIC.^{[4][10]}



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Factors Influencing Xeruborbactam Potency.

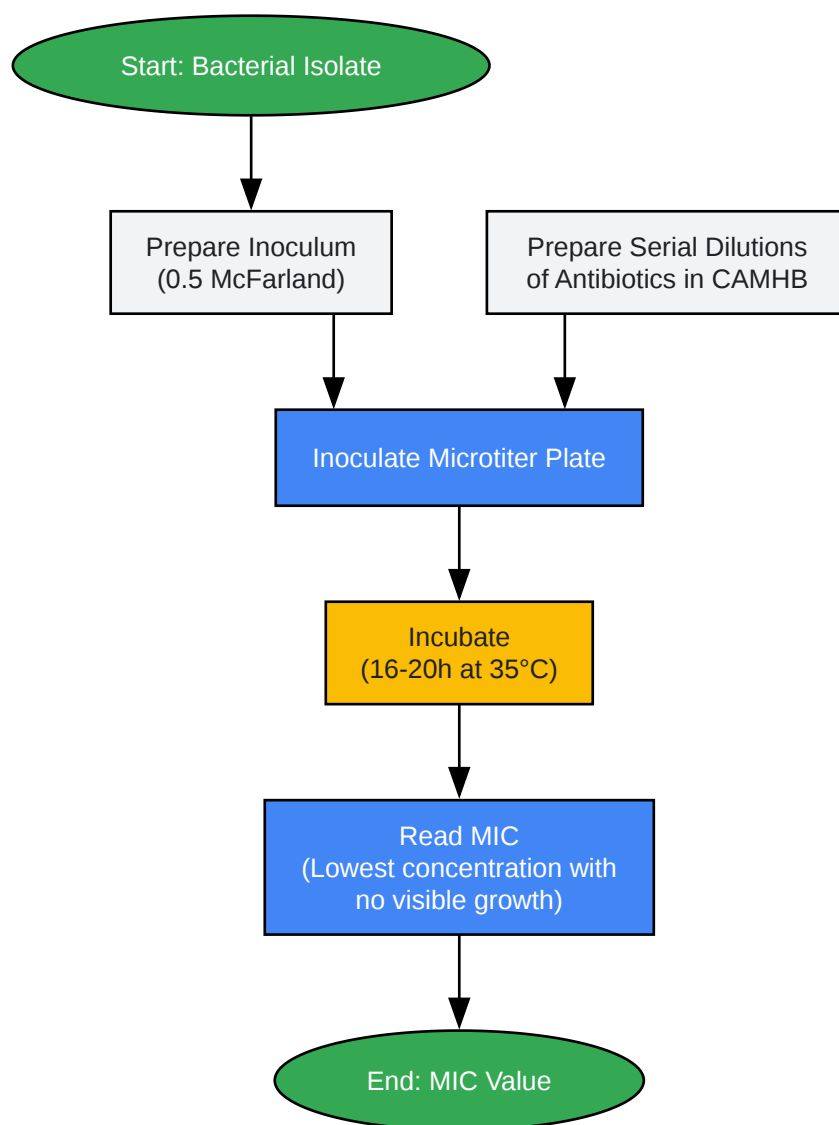
Experimental Protocols

The in vitro activity of xeruborbactam is predominantly determined using the broth microdilution method as outlined by the Clinical and Laboratory Standards Institute (CLSI) M07 guidelines.[2]

Broth Microdilution MIC Testing Workflow

- Preparation of Bacterial Inoculum:
 - Bacterial isolates are grown on appropriate agar plates.
 - Colonies are suspended in saline or broth to a turbidity equivalent to a 0.5 McFarland standard.

- The suspension is further diluted to achieve a final inoculum concentration of approximately 5×10^5 colony-forming units (CFU)/mL in the test wells.
- Preparation of Antimicrobial Solutions:
 - Xeruborbactam and the partner β -lactam are dissolved and serially diluted in cation-adjusted Mueller-Hinton broth (CAMHB).
 - Xeruborbactam is typically tested at a fixed concentration (e.g., 4 or 8 μ g/mL) when evaluating its potentiation of other antibiotics.[\[2\]](#)
- Inoculation and Incubation:
 - The diluted bacterial inoculum is added to the wells of a 96-well microtiter plate containing the antimicrobial dilutions.
 - Plates are incubated at $35^\circ\text{C} \pm 2^\circ\text{C}$ for 16-20 hours in ambient air.
- Determination of MIC:
 - The MIC is defined as the lowest concentration of the antimicrobial agent that completely inhibits visible bacterial growth.



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Broth Microdilution MIC Testing Workflow.

Conclusion

Xeruborbactam is a potent, broad-spectrum β -lactamase inhibitor with a dual mechanism of action that includes both β -lactamase inhibition and direct antibacterial activity through PBP binding. Its ability to overcome a wide range of clinically relevant β -lactamases, including metallo- β -lactamases, makes it a valuable agent for combination therapy against multidrug-resistant Gram-negative pathogens. The in vitro data strongly support the continued clinical development of xeruborbactam combinations for the treatment of serious bacterial infections.[1]

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